

Literature review of 3-(3-Bromopropoxy)-4-methoxybenzaldehyde synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Bromopropoxy)-4-methoxybenzaldehyde

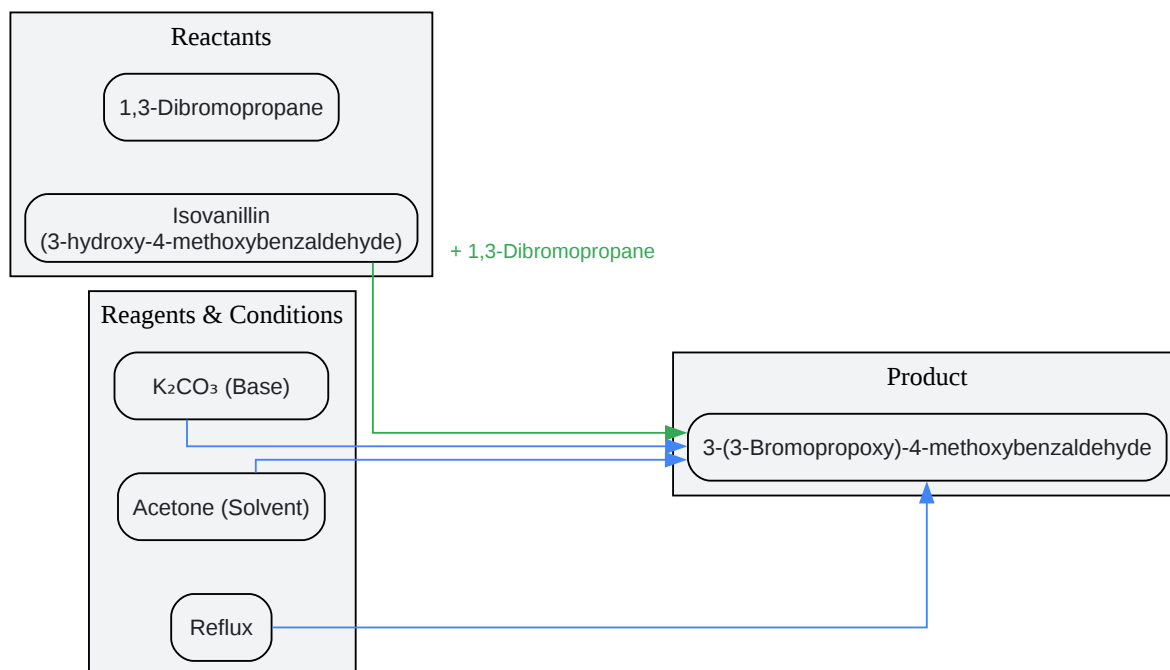
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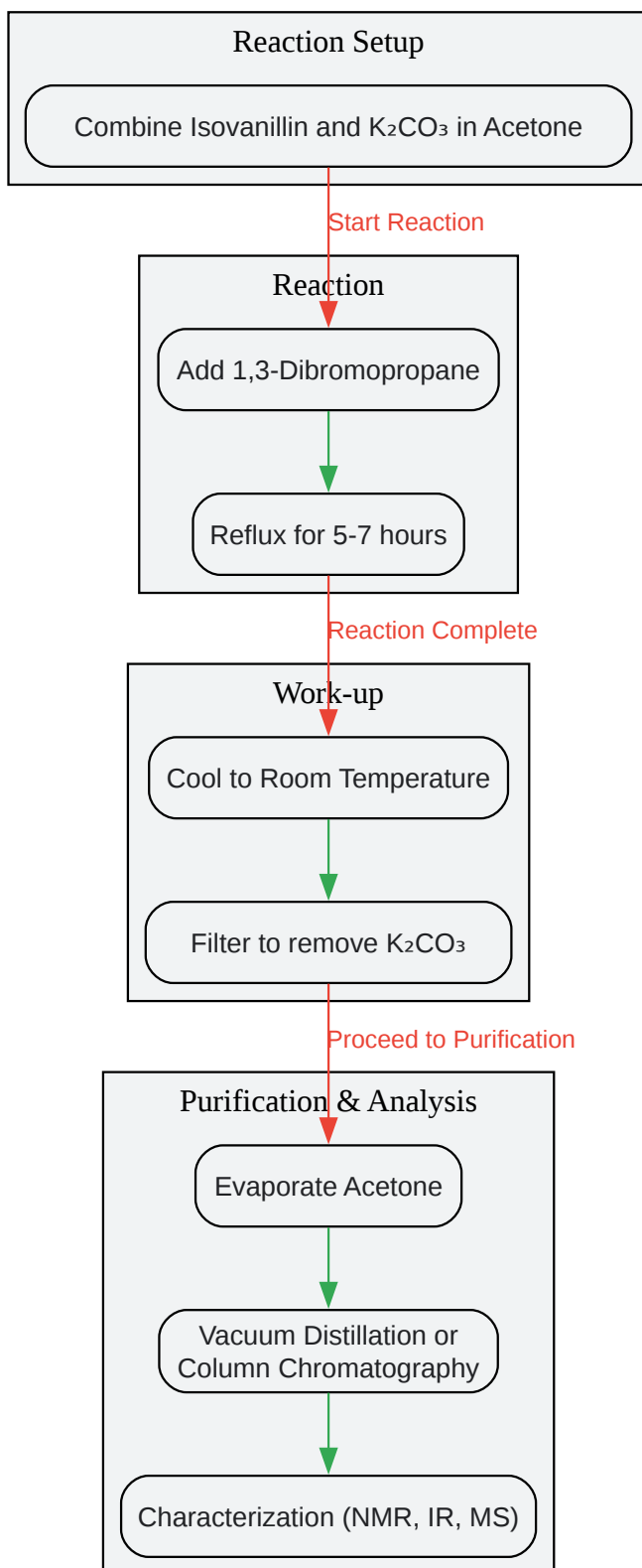
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Synthesis Pathway: Williamson Ether Synthesis

The principal route for the synthesis of **3-(3-Bromopropoxy)-4-methoxybenzaldehyde** involves the reaction of isovanillin (3-hydroxy-4-methoxybenzaldehyde) with 1,3-dibromopropane. This reaction is a classic example of a Williamson ether synthesis, where the phenoxide ion of isovanillin, formed in situ by a base, acts as a nucleophile and attacks one of the primary carbons of 1,3-dibromopropane, displacing a bromide ion.

To favor the desired mono-alkylation product and minimize the formation of the bis-alkylation byproduct, a significant excess of 1,3-dibromopropane is typically employed.





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- To cite this document: BenchChem. [Literature review of 3-(3-Bromopropoxy)-4-methoxybenzaldehyde synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1322760#literature-review-of-3-3-bromopropoxy-4-methoxybenzaldehyde-synthesis>]

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